

# Commercial Sourcing and Synthetic Overview of 3,4-Dibromobutanoic Acid: A Technical Guide

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## Compound of Interest

Compound Name: 3,4-Dibromobutanoic acid

Cat. No.: B094272

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## Introduction

**3,4-Dibromobutanoic acid** (CAS No. 16507-32-7) is a halogenated carboxylic acid of significant interest in synthetic organic chemistry.<sup>[1]</sup> Its bifunctional nature, featuring a reactive carboxylic acid group and two bromine substituents, establishes it as a versatile intermediate for the synthesis of more complex molecules.<sup>[1]</sup> This technical guide provides an overview of commercial suppliers for **3,4-Dibromobutanoic acid**, its synthetic pathway, and its general utility in research and development. It is important to note that **3,4-Dibromobutanoic acid** is a chemical intermediate for research use only and is not intended for diagnostic or therapeutic applications.<sup>[1]</sup>

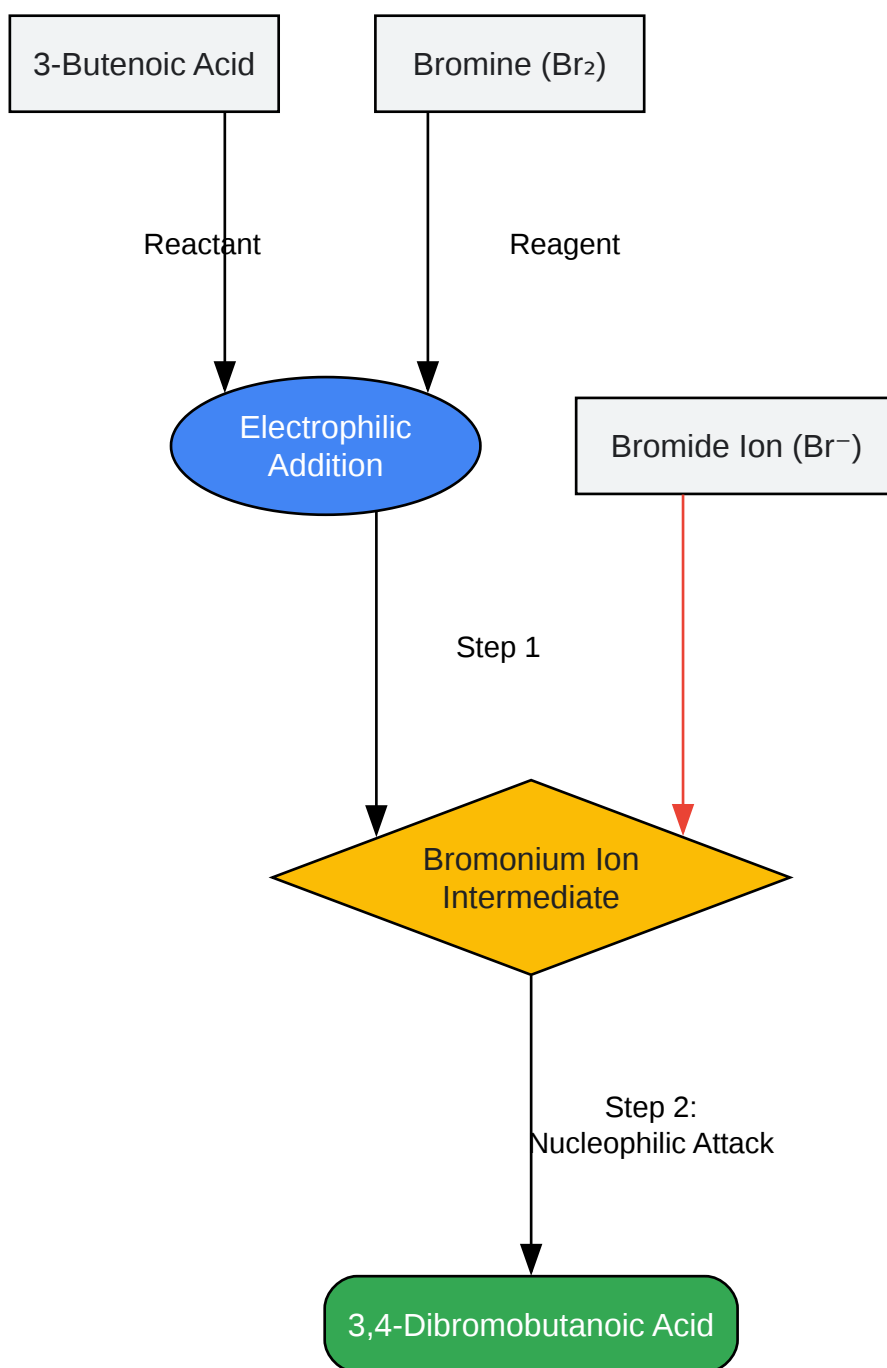
## Commercial Suppliers

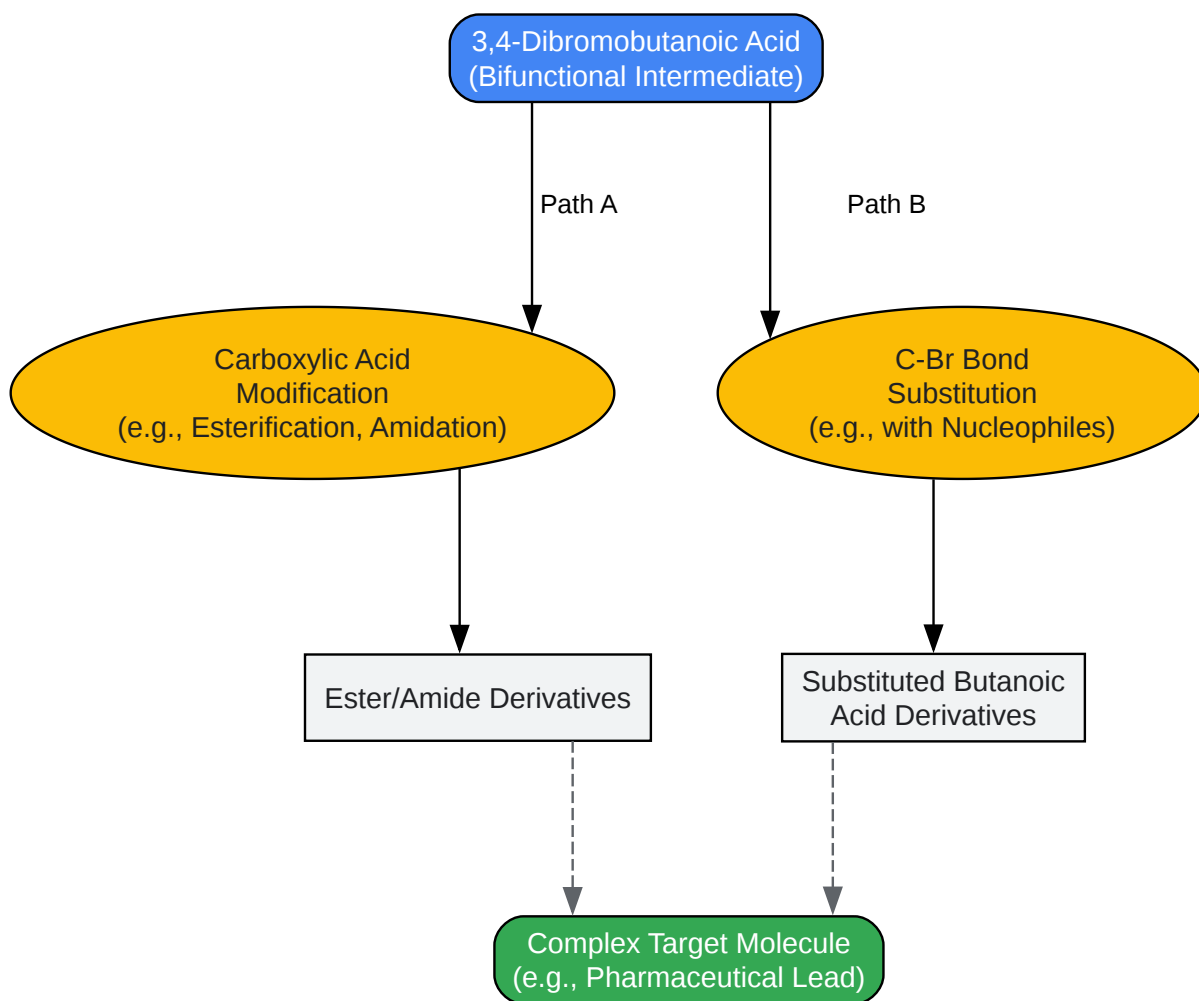
The following table summarizes publicly listed commercial suppliers of **3,4-Dibromobutanoic acid**. Quantitative data such as purity, available quantities, and pricing are typically available upon request from the individual suppliers.

Supplier	Website	CAS Number	Molecular Formula	Notes
Benchchem	<a href="https://www.benchchem.com">https://www.benchchem.com</a>	16507-32-7	C <sub>4</sub> H <sub>6</sub> Br <sub>2</sub> O <sub>2</sub>	Catalog number B094272. For research use only. <a href="#">[1]</a>
BLD Pharm	<a href="https://www.bldpharm.com">https://www.bldpharm.com</a>	16507-32-7	C <sub>4</sub> H <sub>6</sub> Br <sub>2</sub> O <sub>2</sub>	Inquire for details.
ChemNet	<a href="https://www.chemnet.com">https://www.chemnet.com</a>	16507-32-7	C <sub>4</sub> H <sub>6</sub> Br <sub>2</sub> O <sub>2</sub>	Inquire for details. <a href="#">[2]</a>
ECHEMI	<a href="https://www.echemi.com">https://www.echemi.com</a>	16507-32-7	C <sub>4</sub> H <sub>6</sub> Br <sub>2</sub> O <sub>2</sub>	Inquire for details. <a href="#">[3]</a>

## Synthetic Pathway: Bromination of 3-Butenoic Acid

A primary synthetic route to **3,4-Dibromobutanoic acid** is through the electrophilic addition of bromine (Br<sub>2</sub>) to the carbon-carbon double bond of 3-butenic acid (also known as vinylacetic acid).[\[1\]](#)





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## References

- 1. 3,4-Dibromobutanoic Acid|C<sub>4</sub>H<sub>6</sub>Br<sub>2</sub>O<sub>2</sub>|16507-32-7 [benchchem.com]
- 2. 3,4-dibromobutanoic acid | 16507-32-7 [chemnet.com]

- 3. echemi.com [echemi.com]
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